

Essential Safety and Logistics for Handling c9,t11-Conjugated Linoleic Acid

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Compound of Interest

Compound Name: c9,t11-CLA

Cat. No.: B107833

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with c9,t11-Conjugated Linoleic Acid (**c9,t11-CLA**). Adherence to these procedures is essential for ensuring a safe laboratory environment and proper chemical management.

Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **c9,t11-CLA** is not classified as a hazardous substance under the Globally Harmonized System (GHS) and may not require special PPE for handling, it is crucial to always observe good industrial hygiene practices.^{[1][2]} The following table summarizes the recommended PPE based on the form of the substance and the nature of the work.

Form of c9,t11-CLA	Task	Eye Protection	Hand Protection	Respiratory Protection	Lab Coat
Neat Oil or Solid	Routine handling, weighing, and transfer	Safety glasses	Nitrile gloves	Not generally required	Standard lab coat
In a volatile solvent (e.g., ethanol)	Solution preparation and transfer	Chemical safety goggles	Nitrile gloves	Required if ventilation is inadequate	Standard lab coat
Potential for aerosol generation	Vortexing, sonicating, or heating	Chemical safety goggles	Nitrile gloves	Recommended	Standard lab coat

For prolonged or repeated skin contact, the use of suitable protective gloves is recommended.
[2] Always ensure that eyewash stations and safety showers are readily accessible near the workstation.[3]

Operational Plans: Handling and Storage

Handling:

- Review the Safety Data Sheet (SDS): Before use, thoroughly review the complete and most current SDS for the specific **c9,t11-CLA** product you are using.[4]
- Ensure Adequate Ventilation: Work in a well-ventilated area, especially when handling **c9,t11-CLA** in a solvent.[3]
- Avoid Ingestion and Inhalation: Do not ingest or inhale the substance.[4]
- Prevent Contact: Avoid contact with eyes, skin, and clothing.[3][4]
- Hygiene Practices: Wash hands thoroughly after handling the material, especially before eating, drinking, or smoking.[2][4]

- Solvent Evaporation: When changing the solvent, evaporate the initial solvent (e.g., ethanol) under a gentle stream of nitrogen.[4]

Storage:

- Store in the original, tightly closed container in a cool, dry, and well-ventilated place.[2][3]
- **c9,t11-CLA** is often supplied in an ethanol solution and should be stored at -20°C for long-term stability.[4]
- Protect the substance from direct sunlight and air exposure.[3]

Disposal Plan

Dispose of **c9,t11-CLA** and its containers in accordance with all applicable local, state, and federal regulations.

- Unused Material: Unused **c9,t11-CLA** should be disposed of as chemical waste. Do not allow it to enter sewers or surface and ground water.[1]
- Contaminated Materials: Absorbent materials used to clean up spills, as well as any contaminated PPE, should be placed in a sealed container and disposed of as chemical waste.
- Empty Containers: Do not reuse empty containers. Dispose of them as chemical waste.

First Aid Measures

- After Inhalation: Move the person to fresh air. If symptoms persist, consult a doctor.[1][5]
- After Skin Contact: Wash the affected area with soap and water. If irritation develops and persists, seek medical attention.[2][5]
- After Eye Contact: Rinse the opened eye for several minutes under running water. If irritation persists, get medical attention.[1][2]
- After Swallowing: Rinse mouth with water. Do not induce vomiting. If symptoms persist, consult a doctor.[1][5]

Chemical and Physical Properties

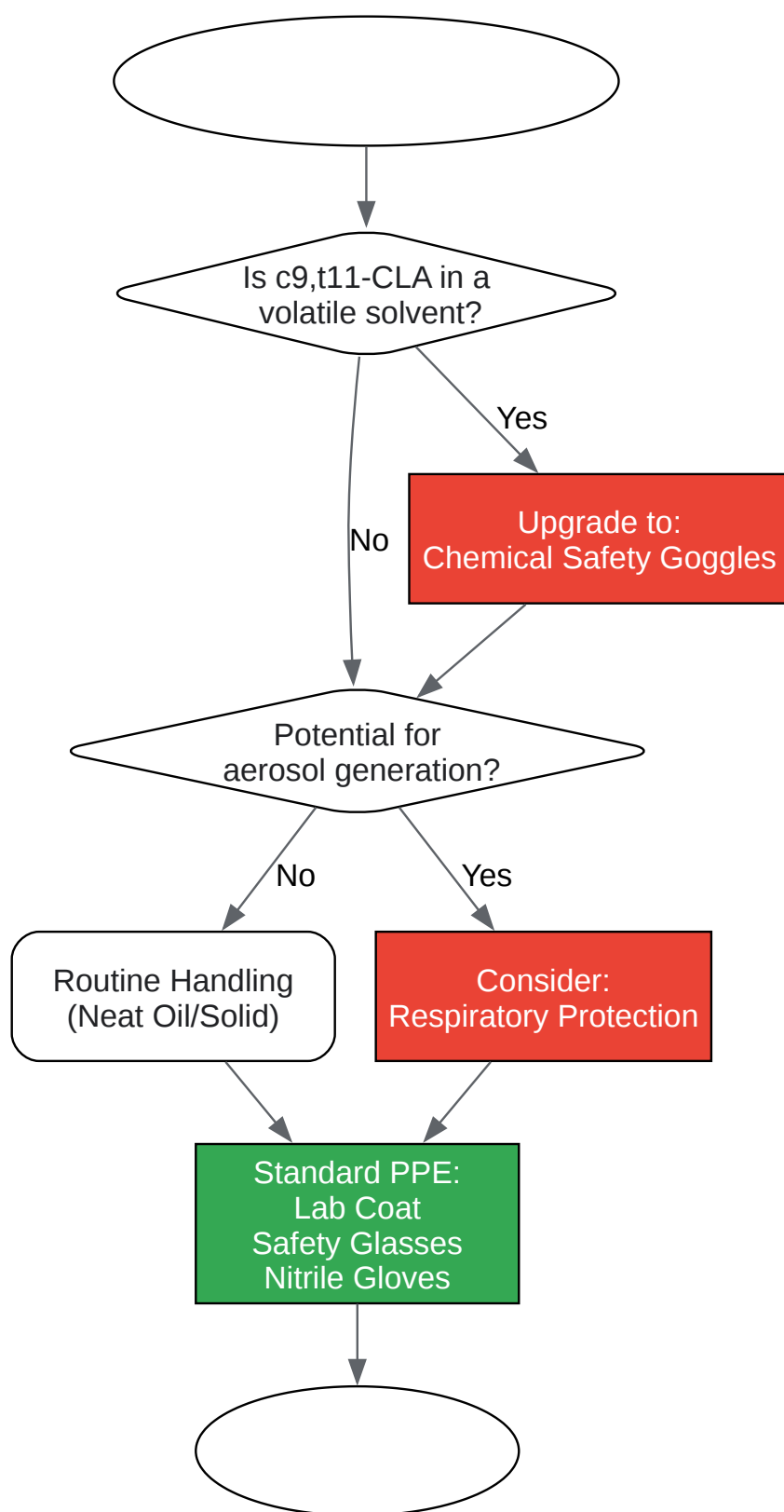
The following table summarizes key quantitative data for **c9,t11-CLA**.

Property	Value
Molecular Formula	C18H32O2
Molecular Weight	280.5 g/mol
Appearance	Clear Liquid/Oil
Melting Point	-5 °C / 23 °F
Boiling Point	229 - 230 °C @ 16 mmHg
Flash Point	> 112 °C / > 233.6 °F
Solubility	Insoluble in water. Soluble in ethanol, DMSO, and dimethylformamide at ≥ 100 mg/mL.

Note: Physical properties can vary slightly between different isomers and product formulations.

Visual Workflow: PPE Selection for c9,t11-CLA

The following diagram outlines the decision-making process for selecting the appropriate Personal Protective Equipment when handling **c9,t11-CLA**.



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Caption: PPE selection workflow for handling **c9,t11-CLA**.

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